

# Acetergamine IUPAC name and CAS number

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Compound of Interest

Compound Name: Acetergamine

Cat. No.: B1212517 Get Quote

## **Acetergamine: A Technical Overview**

For Researchers, Scientists, and Drug Development Professionals

### **IUPAC Name and CAS Number**

Acetergamine is chemically identified as:

IUPAC Name: N-{[(8β)-6-Methylergolin-8-yl]methyl}acetamide[1]

• CAS Number: 3031-48-9[1]

**Core Compound Information** 

Parameter	Value	Reference
IUPAC Name	N-{[(8β)-6-Methylergolin-8- yl]methyl}acetamide	[1]
CAS Number	3031-48-9	[1]
Molecular Formula	C18H23N3O	
Synonyms	Acetergamin, Acetergaminum, (+)-N-Acetyl-9,10- dihydrolysergamine	

# **Pharmacological Profile**



**Acetergamine** is a derivative of ergoline and is recognized for its activity as an alpha-1 adrenergic receptor antagonist. This mechanism of action underlies its potential as a vasodilator. The compound has been a subject of investigation for therapeutic applications in conditions such as erectile dysfunction and cerebellar ataxia.

## **Signaling Pathway**

As an alpha-1 adrenergic receptor antagonist, **Acetergamine**'s primary mechanism of action involves the blockade of signaling pathways initiated by the binding of catecholamines, such as norepinephrine and epinephrine, to alpha-1 adrenergic receptors. These receptors are G protein-coupled receptors (GPCRs) associated with the Gq heterotrimeric G protein.

The canonical signaling cascade for alpha-1 adrenergic receptor activation, which **Acetergamine** inhibits, is as follows:

- Agonist Binding: Endogenous catecholamines bind to the alpha-1 adrenergic receptor.
- Gq Protein Activation: This binding event activates the associated Gq protein.
- Phospholipase C (PLC) Activation: The activated Gq protein stimulates phospholipase C.
- Second Messenger Production: PLC catalyzes the hydrolysis of phosphatidylinositol 4,5bisphosphate (PIP₂) into two second messengers: inositol trisphosphate (IP₃) and diacylglycerol (DAG).
- Calcium Release: IP₃ diffuses through the cytosol and binds to IP₃ receptors on the endoplasmic reticulum, leading to the release of stored calcium (Ca²+) into the cytoplasm.
- Protein Kinase C (PKC) Activation: The increased intracellular Ca<sup>2+</sup> and DAG concertedly activate protein kinase C.
- Cellular Response: Activated PKC phosphorylates various downstream target proteins, leading to a cellular response, which in the case of vascular smooth muscle, is contraction and subsequent vasoconstriction.

By blocking the initial binding of agonists to the alpha-1 adrenergic receptor, **Acetergamine** prevents this entire cascade, leading to a reduction in intracellular calcium levels and



subsequent smooth muscle relaxation and vasodilation.

Acetergamine's inhibitory action on the alpha-1 adrenergic signaling pathway.

## **Experimental Protocols**

Detailed experimental protocols for **Acetergamine** are not extensively available in publicly accessible literature. However, based on its mechanism of action as a vasodilator, a general experimental workflow to assess its efficacy can be outlined.

#### In Vitro Assessment of Vasodilation

Objective: To determine the vasodilatory effect of **Acetergamine** on isolated vascular smooth muscle.

#### Methodology:

- Tissue Preparation:
  - Excise a segment of a suitable artery (e.g., rat aorta or mesenteric artery) from a euthanized animal.
  - Carefully remove adherent connective and adipose tissue.
  - Cut the artery into rings of approximately 2-3 mm in length.
- Organ Bath Setup:
  - Mount the arterial rings in an organ bath containing a physiological salt solution (e.g., Krebs-Henseleit solution) maintained at 37°C and continuously gassed with 95% O<sub>2</sub> and 5% CO<sub>2</sub>.
  - Connect the rings to an isometric force transducer to record changes in tension.
- Pre-contraction:
  - After an equilibration period, induce a stable contraction in the arterial rings using a vasoconstrictor agent, such as phenylephrine or norepinephrine.



#### • Acetergamine Administration:

- Once a stable contraction is achieved, add cumulative concentrations of Acetergamine to the organ bath.
- Record the relaxation response at each concentration until a maximal response is observed or until the concentration range of interest has been covered.

#### Data Analysis:

- Express the relaxation response as a percentage of the pre-contraction induced by the vasoconstrictor.
- Construct a concentration-response curve and calculate the EC<sub>50</sub> (half-maximal effective concentration) for Acetergamine.

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### References

- 1. Pharmacological treatments of cerebellar ataxia PubMed [pubmed.ncbi.nlm.nih.gov]
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